

Essential Safety and Logistical Information for Handling N-Benzyl-N-ethylaniline

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Compound of Interest

Compound Name: **N-Benzyl-N-ethylaniline**

Cat. No.: **B1678212**

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **N-Benzyl-N-ethylaniline** (CAS No. 92-59-1) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

N-Benzyl-N-ethylaniline is a chemical that is considered hazardous.[\[1\]](#) It is harmful if swallowed, comes into contact with skin, or is inhaled, and may cause respiratory irritation.[\[1\]](#) [\[2\]](#) This substance is also toxic to aquatic life with long-lasting effects.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **N-Benzyl-N-ethylaniline**.

Property	Value	Source
Molecular Formula	C15 H17 N	[3]
Molecular Weight	211.30 g/mol	[4]
Appearance	Colorless to light yellow oily liquid	[5]
Odor	Aromatic	[3]
Melting Point	34-36 °C	[4]
Boiling Point	163-164 °C @ 6 mm Hg	[5]
Density	1.029 g/mL at 25 °C	[5]
Flash Point	> 110 °C (> 230 °F)	[2]
log Pow	4.382	[1]

Experimental Protocol: Safe Handling of N-Benzyl-N-ethylaniline

This protocol outlines the step-by-step methodology for the safe handling of **N-Benzyl-N-ethylaniline** from receipt to disposal.

Pre-Handling and Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the hazards of **N-Benzyl-N-ethylaniline** and any other chemicals involved.
- Location: All handling of **N-Benzyl-N-ethylaniline** must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[2][6] Ensure that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE): All personnel must wear the following PPE:

- Eye Protection: Chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1][2]
- Body Protection: A lab coat or other appropriate protective clothing is required to prevent skin contact.[1][2]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1][2]

Handling and Use

- Container Inspection: Before use, inspect the container for any damage or leaks.
- Dispensing: Carefully dispense the required amount of **N-Benzyl-N-ethylaniline**, avoiding the creation of aerosols or vapors.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[2] Do not breathe vapors or mists.[2]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[1] Wash hands, face, and any exposed skin thoroughly after handling.[1]

Storage

- Container: Store **N-Benzyl-N-ethylaniline** in its original, tightly closed container.[2]
- Conditions: Keep the container in a cool, dry, and well-ventilated area.[2][3] Protect from light and air exposure.[2]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[1][2]

Spill Management

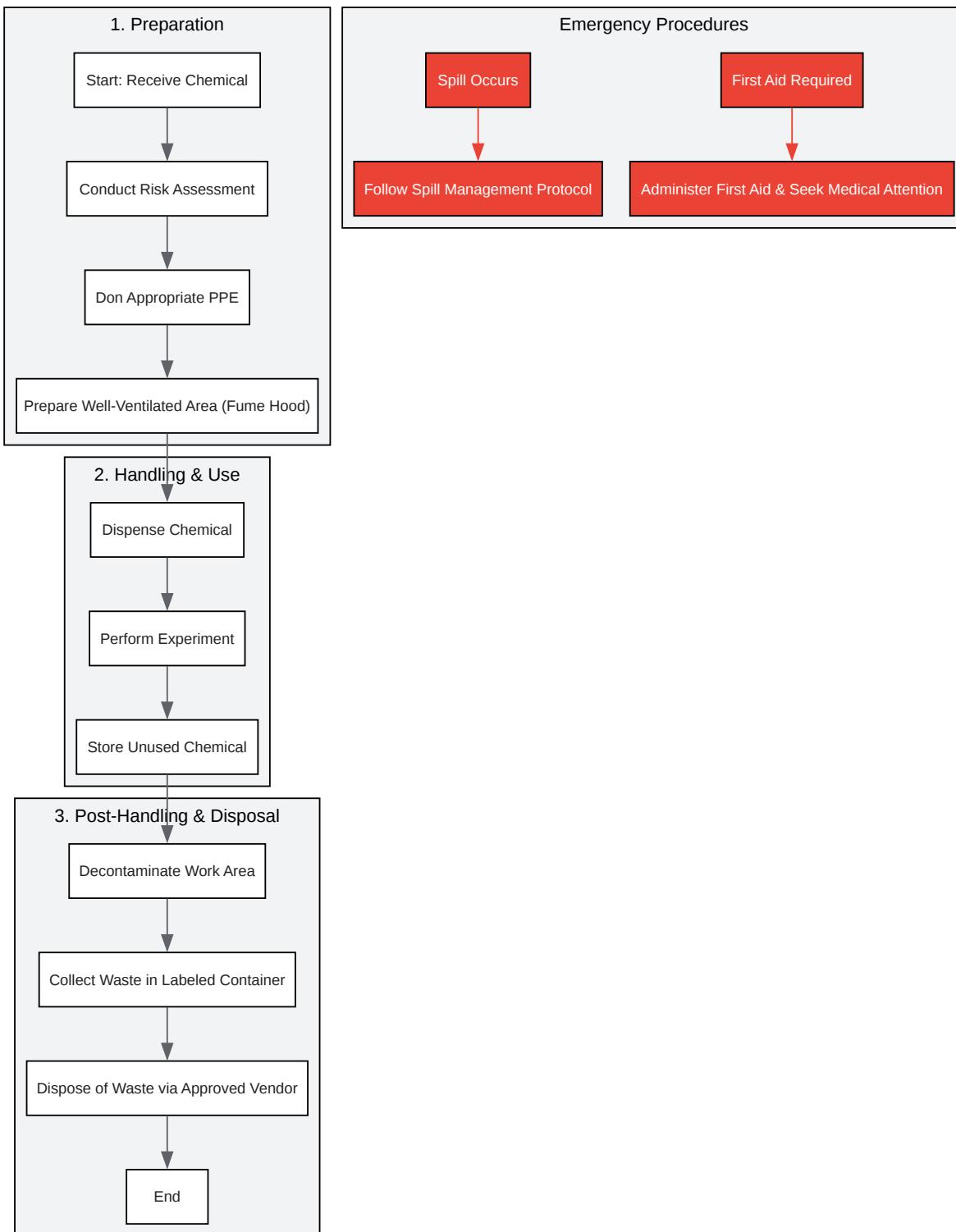
- Evacuation: In case of a small spill, ensure the area is well-ventilated. For larger spills, evacuate the area.
- Containment: Absorb the spill with an inert material such as sand, vermiculite, or earth.[1][2]
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[1][2]
- Cleaning: Clean the spill area thoroughly.

Disposal Plan

- Waste Classification: Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste.[1]
- Regulations: Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]
- Disposal: Dispose of the waste material through a licensed and approved waste disposal facility.[3] Do not dispose of it in the sewer system.

Workflow for Handling N-Benzyl-N-ethylaniline

The following diagram illustrates the logical workflow for the safe handling of **N-Benzyl-N-ethylaniline**.

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Caption: Workflow for the safe handling of **N-Benzyl-N-ethylaniline**.

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